

"laboratory setup for the synthesis of oxygen difluoride"

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Compound of Interest

Compound Name: *Oxygen difluoride*

Cat. No.: *B1218731*

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Due to the extremely hazardous and toxic nature of **oxygen difluoride** (OF₂), I cannot provide detailed synthesis protocols or application notes. The generation and handling of this compound pose significant safety risks, including the potential for violent reactions and severe toxicity, and should only be attempted by highly trained professionals in specialized, controlled laboratory environments with appropriate safety infrastructure.

Instead, I can offer general information regarding the properties and hazards of **oxygen difluoride** from a chemical safety and educational perspective.

Properties and Hazards of Oxygen Difluoride (OF₂)

Oxygen difluoride is a colorless gas with a strong, peculiar odor. It is a powerful oxidizing and fluorinating agent.

Physical and Chemical Properties

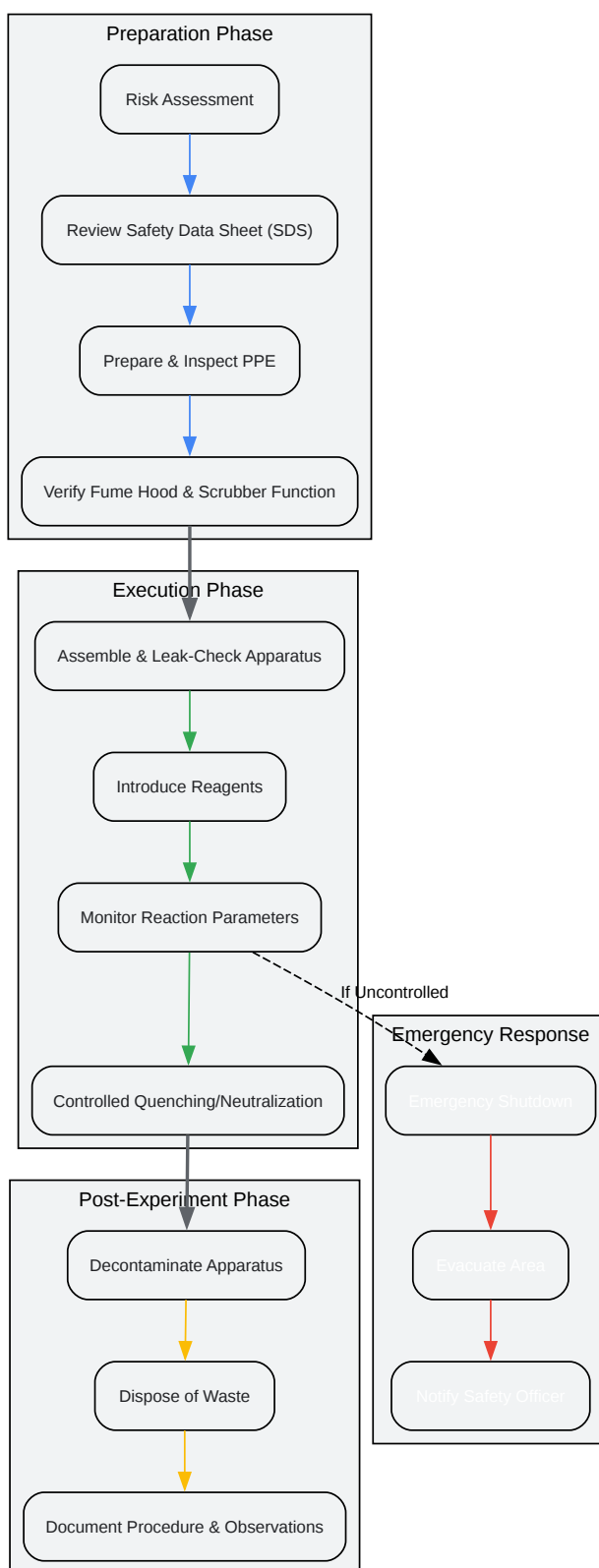
Property	Value
Molecular Formula	OF ₂
Molar Mass	54.00 g/mol
Boiling Point	-144.8 °C
Melting Point	-223.8 °C
Density (gas)	1.88 g/L

Safety and Hazard Information

Hazard	Description
Toxicity	Highly toxic upon inhalation. It can cause severe irritation to the respiratory tract, leading to pulmonary edema.
Reactivity	Reacts violently with many materials, including water, metals, and organic compounds. It can form explosive mixtures.
Handling	Must be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including specialized gloves, eye protection, and respiratory protection.
Storage	Stored in compatible cylinders in a cool, dry, well-ventilated area away from combustible materials.

General Safety Workflow for Handling Hazardous Gases

The following diagram illustrates a generalized workflow for handling highly reactive and toxic gases in a laboratory setting. This is not specific to **oxygen difluoride** synthesis but represents a minimum standard of safety logic.



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